

Commercial Suppliers and Technical Guide for High-Purity 5-Chloro-pentanamidine

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Compound of Interest		
Compound Name:	5-Chloro-pentanamidine	
Cat. No.:	B15147966	Get Quote

For researchers, scientists, and drug development professionals, this in-depth technical guide provides a comprehensive overview of **5-Chloro-pentanamidine**, including its commercial availability, physicochemical properties, potential synthesis, and inferred biological activities based on analogous compounds. As a niche chemical, detailed experimental data for **5-Chloro-pentanamidine** is not extensively published. Therefore, this guide supplements available information with data from structurally related compounds, such as pentamidine, to provide a thorough understanding for research and development purposes.

Commercial Availability

High-purity **5-Chloro-pentanamidine** (CAS No. 775555-06-1) is available from a select number of specialized chemical suppliers. While extensive purity and impurity profiles are not always publicly available, some suppliers indicate a purity of at least 95%. Researchers are advised to request a certificate of analysis from the supplier for detailed specifications.

Supplier	Purity	Packaging	Catalog Number
Beta Pharma, Inc.	N/A	N/A	N/A
Labseeker	95%	2g	SC-55396

Physicochemical Properties



The fundamental physicochemical properties of **5-Chloro-pentanamidine** are summarized below. These properties are essential for designing experimental protocols, including formulation and delivery.

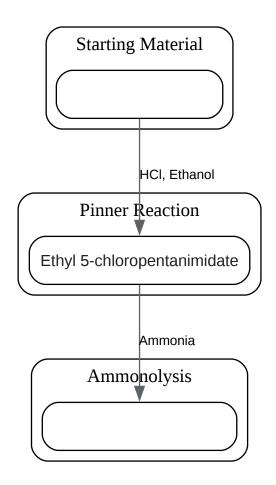
Property	Value	Source
CAS Number	775555-06-1	ChemicalBook[1]
Molecular Formula	C5H11CIN2	ChemicalBook[1]
Molecular Weight	134.61 g/mol	ChemicalBook[1]
Appearance	Predicted: White to off-white solid	-
Solubility	Predicted: Soluble in water, methanol	-
Melting Point	Not available	-
Boiling Point	Not available	-

Synthesis and Characterization

While a specific, published synthesis for **5-Chloro-pentanamidine** is not readily available, a plausible synthetic route can be proposed based on established organic chemistry principles for the formation of amidines. A common method involves the Pinner reaction, starting from the corresponding nitrile.

Proposed Synthetic Workflow





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A proposed synthetic workflow for **5-Chloro-pentanamidine**.

Experimental Protocol: Proposed Synthesis

- Step 1: Formation of the Imidate Ester (Pinner Reaction): 5-Chlorovaleronitrile is dissolved in anhydrous ethanol and cooled in an ice bath. Dry hydrogen chloride gas is bubbled through the solution until saturation. The reaction mixture is then allowed to stand at a low temperature until the imidate ester hydrochloride precipitates. The solid is collected by filtration and dried under vacuum.
- Step 2: Ammonolysis to the Amidine: The crude imidate ester hydrochloride is suspended in a solution of ammonia in methanol. The mixture is stirred at room temperature until the reaction is complete, as monitored by thin-layer chromatography (TLC). The solvent is then evaporated, and the resulting crude **5-Chloro-pentanamidine** is purified by recrystallization or column chromatography.



Characterization

The structure and purity of the synthesized **5-Chloro-pentanamidine** would be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR to confirm the chemical structure and identify the presence of any impurities.
- Mass Spectrometry (MS): To determine the molecular weight and confirm the elemental composition.
- Infrared (IR) Spectroscopy: To identify the characteristic functional groups, such as the C=N and N-H bonds of the amidine group.
- Elemental Analysis: To determine the percentage composition of C, H, Cl, and N.

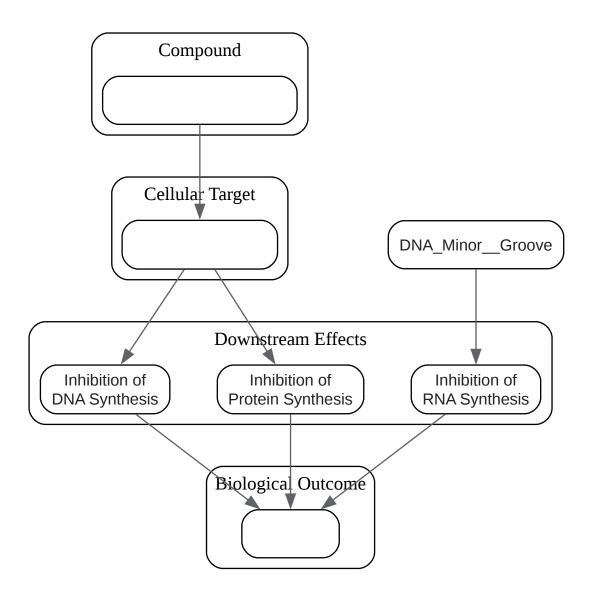
Potential Applications and Biological Activity (Inferred)

The biological activity of **5-Chloro-pentanamidine** has not been explicitly reported. However, its structural similarity to other amidine-containing compounds, such as pentamidine, suggests potential applications in antimicrobial and antiparasitic drug discovery.[2] Pentamidine is a known therapeutic agent for treating pneumocystis pneumonia, leishmaniasis, and African trypanosomiasis.[3][4]

Inferred Mechanism of Action

The mechanism of action of pentamidine involves binding to the minor groove of DNA, particularly at AT-rich regions, and interfering with the synthesis of DNA, RNA, proteins, and phospholipids.[4][5] It is plausible that **5-Chloro-pentanamidine** could exhibit a similar mechanism of action.





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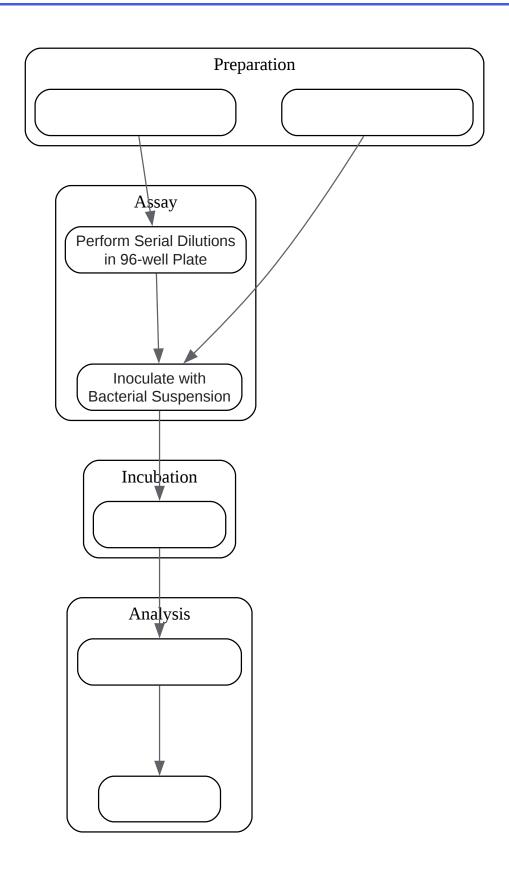
Inferred mechanism of action for **5-Chloro-pentanamidine**.

Hypothetical Experimental Protocol: In Vitro Antimicrobial Activity

This protocol describes a general method for assessing the in vitro antimicrobial activity of **5- Chloro-pentanamidine** using a broth microdilution assay to determine the Minimum Inhibitory Concentration (MIC).

Experimental Workflow





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Workflow for determining the MIC of **5-Chloro-pentanamidine**.



Detailed Methodology

- Preparation of Stock Solution: Prepare a stock solution of 5-Chloro-pentanamidine in a suitable solvent (e.g., sterile deionized water or DMSO) at a concentration of 10 mg/mL.
- Bacterial Strains and Growth Conditions: Use standard laboratory strains of bacteria (e.g., E. coli, S. aureus). Grow the bacteria in an appropriate broth medium (e.g., Mueller-Hinton Broth) to the mid-logarithmic phase.
- Broth Microdilution Assay:
 - In a 96-well microtiter plate, add 100 μL of broth to each well.
 - Add 100 μL of the 5-Chloro-pentanamidine stock solution to the first well and perform a two-fold serial dilution across the plate.
 - Inoculate each well with 10 μ L of the bacterial suspension (adjusted to a final concentration of approximately 5 x 10⁵ CFU/mL).
 - Include positive (bacteria and broth) and negative (broth only) controls.
- Incubation: Incubate the plate at 37°C for 18-24 hours.
- Determination of MIC: The MIC is determined as the lowest concentration of the compound that completely inhibits visible growth of the microorganism. This can be assessed visually or by measuring the optical density at 600 nm using a microplate reader.

This technical guide provides a starting point for researchers interested in **5-Chloro- pentanamidine**. Due to the limited publicly available data, further in-house characterization and experimental validation are strongly recommended. The inferred properties and activities based on analogous compounds should be used as a directional guide for future research.

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